

Technical Guide: Sourcing & Handling (5-Cyclopropylfuran-2-yl)boronic Acid[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (5-Cyclopropylfuran-2-yl)boronic acid

Cat. No.: B11821897

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Executive Summary

(5-Cyclopropylfuran-2-yl)boronic acid (CAS: 1693758-46-1) is a specialized heterocyclic building block used primarily in Suzuki-Miyaura cross-coupling reactions to introduce the 5-cyclopropylfuran moiety.[1]

Commercial Status:

- **Availability:**Low / Custom Synthesis. This compound is rarely available as a bulk "off-the-shelf" commodity from major Western catalogs (e.g., Sigma-Aldrich, Fisher) due to inherent stability issues.[1] It is primarily listed by specialized building block suppliers (e.g., Enamine, ChemScene, BLD Pharm) and Asian aggregators, often with lead times indicating on-demand synthesis.
- **Stability Risk:** High. Electron-rich heteroaryl boronic acids, particularly 2-substituted furans, are prone to rapid protodeboronation (hydrolysis of the C-B bond) under storage and reaction conditions.[1]

- Recommendation: Researchers are strongly advised to procure or synthesize the pinacol ester or MIDA boronate derivative for storage, or generate the free boronic acid in situ immediately prior to use.

Commercial Landscape & Procurement

Identification Data

Property	Detail
Chemical Name	(5-Cyclopropylfuran-2-yl)boronic acid
CAS Number	1693758-46-1
Molecular Formula	C ₇ H ₉ BO ₃
Molecular Weight	151.96 g/mol
Preferred Analog	(5-Cyclopropylfuran-2-yl)boronic acid pinacol ester (More Stable)

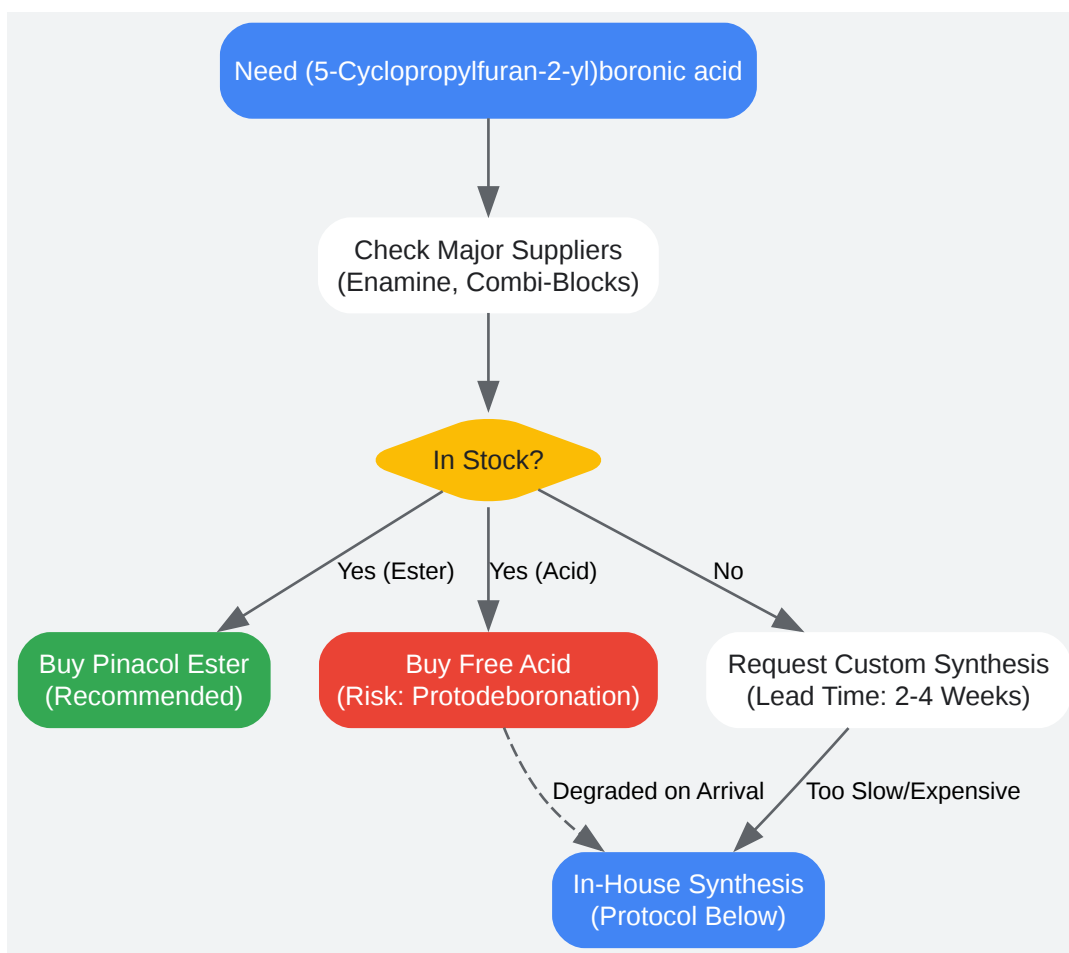
Sourcing Strategy

Due to the compound's instability, "In Stock" labels on aggregator sites often refer to the capability to synthesize rather than physical inventory.

- Primary Suppliers (Check for Custom Synthesis): Enamine, ChemScene, BLD Pharm, Combi-Blocks.[\[1\]](#)
- Typical Lead Time: 2–4 weeks (indicative of fresh synthesis).[\[1\]](#)
- Cost Analysis: High premium (500/g) due to handling requirements.[\[1\]](#)

Decision Matrix: Buy vs. Make

The following workflow illustrates the optimal decision path for acquiring this reagent based on project timelines and stability requirements.



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Figure 1: Procurement decision tree prioritizing the stable ester form or in-house synthesis.[1]

Technical Analysis: Stability & Handling

The Protodeboronation Mechanism

The primary technical challenge with **(5-Cyclopropylfuran-2-yl)boronic acid** is protodeboronation, where the boronic acid group is replaced by a proton, yielding 2-cyclopropylfuran.[1]

- Mechanism: Furan is an electron-rich heterocycle.[1] The C2 position is highly nucleophilic. In the presence of water (even atmospheric moisture) or mild acid/base, the ipso-carbon is protonated, leading to the cleavage of the C-B bond.

- Catalysts: Metal salts (often present in cross-coupling) and high pH accelerate this decomposition.[1]
- Mitigation:
 - Storage: Store under Argon at -20°C.
 - Derivatization: Convert to the pinacol ester (Bpin) or N-methyliminodiacetic acid (MIDA) boronate.[1] These esters reduce the Lewis acidity of the boron center and sterically protect the C-B bond.

Validated Synthesis Protocol

If commercial sources are unavailable or degraded, the following 2-step protocol is the industry standard for generating high-purity material. This route avoids the isolation of the unstable free acid by trapping it directly as the pinacol ester.

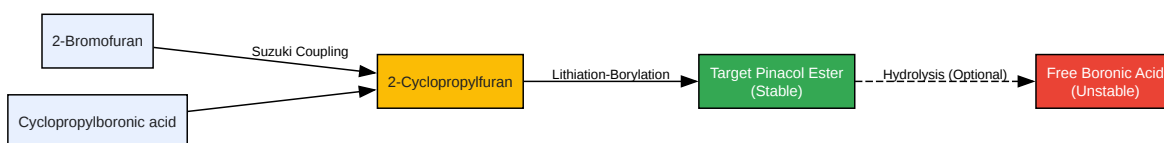
Retrosynthetic Analysis

Target: 2-(5-Cyclopropylfuran-2-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (Pinacol Ester).[1]

Precursor: 2-Bromofuran (Commercially abundant) + Cyclopropylboronic acid.[1]

1. n-BuLi, -78°C
2. iPrOBpin (or B(OiPr)₃ + Pinacol)

Pd(dppf)Cl₂, Base



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Figure 2: Two-step synthesis pathway via 2-cyclopropylfuran intermediate.

Step-by-Step Methodology

Phase 1: Synthesis of 2-Cyclopropylfuran

Note: This intermediate is volatile.^[1] Handle with care during evaporation.^[1]

- Reagents: 2-Bromofuran (1.0 eq), Cyclopropylboronic acid (1.2 eq), Pd(dppf)Cl₂ (0.05 eq), K₃PO₄ (3.0 eq).
- Solvent: Toluene/Water (10:1).
- Procedure:
 - Degas solvents thoroughly with Nitrogen/Argon.
 - Combine reagents in a pressure vessel or reflux setup.
 - Heat to 80–90°C for 12–16 hours. Monitor by TLC/GC-MS.
 - Workup: Cool, extract with diethyl ether. Wash with brine. Dry over Na₂SO₄.
 - Purification: Carefully concentrate (do not evaporate to dryness due to volatility) and purify via silica gel chromatography (100% Pentane or Hexane).^[1]
 - Yield: Expect 60–80%.

Phase 2: Lithiation & Borylation (The Critical Step)

This step installs the boron moiety at the vacant C5 position.^[1]

- Reagents: 2-Cyclopropylfuran (from Phase 1), n-Butyllithium (1.2 eq, 2.5M in hexanes), 2-Isopropoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (1.3 eq).^[1]
- Solvent: Anhydrous THF.
- Procedure:
 - Dissolve 2-cyclopropylfuran in anhydrous THF under Argon.
 - Cool to -78°C (Dry ice/Acetone bath). Critical: Low temperature prevents ring opening.^[1]

- Add n-BuLi dropwise over 20 minutes. Stir for 1 hour at -78°C. (Lithiation occurs selectively at the C5 position).
- Add the borate ester (iPrOBpin) dropwise.
- Allow the mixture to warm to room temperature over 2 hours.
- Quench: Add saturated NH₄Cl solution.
- Extraction: Extract with Ethyl Acetate.
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).^[1]

Quality Control (Self-Validation)

- ¹H NMR (CDCl₃): Look for the disappearance of the C5 proton of the furan ring. The cyclopropyl protons (0.7–1.0 ppm) and the pinacol methyls (~1.3 ppm, s, 12H) should be distinct.
- ¹¹B NMR: A single peak around ~27–30 ppm indicates a clean boronate ester.

References

- Chemical Identification & Suppliers
 - Source: PubChem & Vendor Aggreg
 - Link: (General reference for boronic acid structures).^[1]
- Protodeboronation Mechanisms
 - Title: Protodeboronation of Heteroarom
 - Source: Cox, P. A. et al. J. Am. Chem. Soc. 2017.
 - Context: Explains the rapid decomposition of 2-furylboronic acids.
 - Link:^[1]
- Synthesis of Cyclopropylfurans

- Title: Synthesis of cyclopropyl-substituted furans.[1][2]
- Source:Angew. Chem. Int. Ed. 2015.
- Link:[1]
- Miyaura Borylation Protocols
 - Title: Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds.[1]
 - Source:Chem. Rev. 1995 (The seminal Miyaura review).
 - Link:[1]

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Sources

- [1. chemscene.com](https://chemscene.com) [chemscene.com]
- [2. Intramolecular cyclopropene-furan \[2 + 4\] cycloaddition followed by a cyclopropylcarbiny rearrangement to synthesize the BCD rings of cortistatin A - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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